

# Application Note: UHPLC-MS/MS Analysis of Disulfoton Sulfone

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## Compound of Interest

Compound Name: *Disulfoton sulfone*

Cat. No.: *B150065*

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**ABSTRACT:** This application note presents a detailed protocol for the sensitive and selective quantification of **Disulfoton sulfone**, a major metabolite of the organophosphate pesticide Disulfoton, in various matrices using Ultra-High-Performance Liquid Chromatography coupled with tandem Mass Spectrometry (UHPLC-MS/MS). The described methodology, including sample preparation, chromatographic separation, and mass spectrometric detection, is suitable for researchers, scientists, and professionals in the fields of food safety, environmental monitoring, and drug development.

## Introduction

Disulfoton is a highly toxic organophosphate pesticide used to control a variety of pests on crops.<sup>[1]</sup> Its metabolite, **Disulfoton sulfone**, is of significant toxicological concern and its presence in food and environmental samples is strictly regulated. Therefore, a robust and sensitive analytical method is crucial for its accurate determination. This application note details a validated UHPLC-MS/MS method for the analysis of **Disulfoton sulfone**.

## Experimental

### Sample Preparation: QuEChERS Method

A modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is employed for the extraction of **Disulfoton sulfone** from complex matrices.<sup>[2]</sup>

Protocol:

- Weigh 5.0 g of the homogenized sample into a 50 mL centrifuge tube.[1]
- For dry samples like wheat or coffee beans, add 5 mL of water to moisten the sample.[1]
- Add 10 mL of acetonitrile to the tube.
- Vortex the mixture for 10 minutes.[1]
- Add 4 g of anhydrous magnesium sulfate and 1 g of sodium chloride.[1]
- Vortex for 1 minute and then centrifuge at 4000 rpm for 5 minutes.
- Transfer a 1.5 mL aliquot of the supernatant (acetonitrile layer) into a 2 mL microcentrifuge tube containing 50 mg of primary secondary amine (PSA) and 50 mg of C18 sorbent for dispersive solid-phase extraction (d-SPE) cleanup.[1]
- Vortex for 1 minute and centrifuge at 10,000 rpm for 5 minutes.
- Filter the supernatant through a 0.22  $\mu$ m syringe filter into an autosampler vial for UHPLC-MS/MS analysis.

## UHPLC-MS/MS Analysis

The chromatographic separation and detection of **Disulfoton sulfone** are performed on a UHPLC system coupled to a triple quadrupole mass spectrometer.

### Instrumentation:

- UHPLC System: Agilent 1290 Infinity II LC system or equivalent[3]
- Mass Spectrometer: Agilent 6490 Triple Quadrupole LC/MS or equivalent[3]
- Ion Source: Electrospray Ionization (ESI) in positive mode[1]

### UHPLC Conditions:

Parameter	Value
Column	<b>Thermo Syncronis C18 (150 mm x 2.1 mm, 5 <math>\mu</math>m) or equivalent</b> <a href="#">[1]</a>
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Flow Rate	0.2 mL/min <a href="#">[4]</a>
Injection Volume	2 $\mu$ L <a href="#">[1]</a>
Column Temperature	40 °C <a href="#">[1]</a>

| Gradient Elution | Start at 5% B, ramp to 98% B over 13.5 min, hold for 3 min, then return to initial conditions.[\[4\]](#)[\[5\]](#) |

MS/MS Parameters: Multiple Reaction Monitoring (MRM) is used for the selective and sensitive detection of **Disulfoton sulfone**.[\[1\]](#)[\[3\]](#)

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (V)
Disulfoton sulfone	307.0	96.9	36
Disulfoton sulfone	307.0	125.1	20

## Quantitative Data Summary

The method was validated for linearity, limit of detection (LOD), and limit of quantification (LOQ).

Parameter	Result
Linearity Range	2.0 - 200.0 µg/L[ <a href="#">1</a> ]
Correlation Coefficient (R <sup>2</sup> )	≥ 0.9981[ <a href="#">1</a> ]
Limit of Detection (LOD)	0.02 - 2.0 µg/kg[ <a href="#">1</a> ]
Limit of Quantification (LOQ)	5.0 µg/kg[ <a href="#">1</a> ]

## Experimental Workflow Diagram

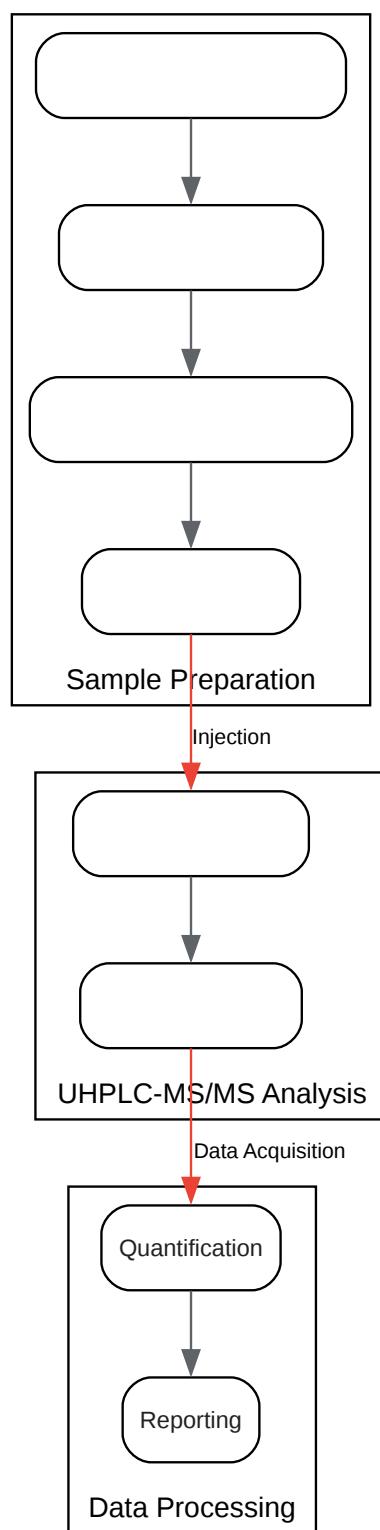


Figure 1. UHPLC-MS/MS Workflow for Disulfoton Sulfone Analysis

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Caption: Figure 1. UHPLC-MS/MS Workflow for **Disulfoton Sulfone** Analysis

## Conclusion

The described UHPLC-MS/MS method provides a reliable and sensitive approach for the determination of **Disulfoton sulfone** in various samples. The combination of a streamlined sample preparation procedure and the high selectivity of tandem mass spectrometry ensures accurate quantification at trace levels, meeting the stringent requirements for food and environmental safety monitoring.

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